

Application Notes: Standardization of Potassium Permanganate using Potassium Ferrocyanide

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Compound of Interest

Compound Name: *Tetrapotassium ferrocyanide*

CAS No.: *13943-58-3*

Cat. No.: *B083441*

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These application notes provide a detailed protocol for the standardization of potassium permanganate (KMnO_4) solutions using potassium ferrocyanide ($\text{K}_4[\text{Fe}(\text{CN})_6] \cdot 3\text{H}_2\text{O}$) as a primary standard. This redox titration is a reliable method for accurately determining the concentration of permanganate solutions, which are widely used as oxidizing agents in various analytical and pharmaceutical applications.

Introduction

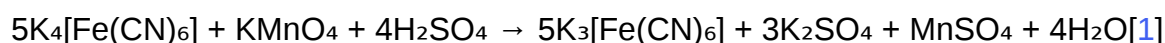
Potassium permanganate is a strong oxidizing agent, but its solutions are prone to decomposition in the presence of light, heat, and organic matter. Therefore, for quantitative analytical work, it is crucial to standardize potassium permanganate solutions against a primary standard. While sodium oxalate and arsenious oxide are commonly used primary standards, potassium ferrocyanide offers a stable and reliable alternative.

The reaction between potassium permanganate and potassium ferrocyanide in an acidic medium is a rapid and stoichiometric redox reaction. The intensely purple permanganate ion

(MnO_4^-) is reduced to the colorless manganese(II) ion (Mn^{2+}), while the ferrocyanide ion ($[\text{Fe}(\text{CN})_6]^{4-}$) is oxidized to the ferricyanide ion ($[\text{Fe}(\text{CN})_6]^{3-}$). The endpoint of the titration is easily visualized by the first persistent pink color of excess permanganate, making it a self-indicating titration.

Principle of the Reaction

The standardization is based on a redox reaction between potassium permanganate and potassium ferrocyanide in the presence of sulfuric acid. The balanced chemical equation for this reaction is:



In this reaction:

- Oxidation: The ferrocyanide ion is oxidized, with the iron changing from the +2 to the +3 oxidation state: $5[\text{Fe}(\text{CN})_6]^{4-} \rightarrow 5[\text{Fe}(\text{CN})_6]^{3-} + 5\text{e}^-$
- Reduction: The permanganate ion is reduced, with the manganese changing from the +7 to the +2 oxidation state: $\text{MnO}_4^- + 8\text{H}^+ + 5\text{e}^- \rightarrow \text{Mn}^{2+} + 4\text{H}_2\text{O}$

The overall ionic equation is: $5[\text{Fe}(\text{CN})_6]^{4-} + \text{MnO}_4^- + 8\text{H}^+ \rightarrow 5[\text{Fe}(\text{CN})_6]^{3-} + \text{Mn}^{2+} + 4\text{H}_2\text{O}$

From the stoichiometry of the balanced equation, 1 mole of potassium permanganate reacts with 5 moles of potassium ferrocyanide.

Experimental Protocol

This protocol outlines the steps for preparing the necessary solutions and performing the titration to standardize a potassium permanganate solution of approximately 0.02 M.

Reagents and Materials

- Potassium Permanganate (KMnO_4), analytical reagent grade
- Potassium Ferrocyanide trihydrate ($\text{K}_4[\text{Fe}(\text{CN})_6] \cdot 3\text{H}_2\text{O}$), primary standard grade
- Sulfuric Acid (H_2SO_4), concentrated (98%)

- Distilled or deionized water
- Analytical balance (readable to 0.1 mg)
- Volumetric flasks (1000 mL, 250 mL)
- Burette (50 mL)
- Pipette (25 mL)
- Erlenmeyer flasks (250 mL)
- Heating plate or water bath
- Glass funnel
- Glass wool

Preparation of Solutions

3.2.1. Approximately 0.02 M Potassium Permanganate Solution

- Weigh approximately 3.2 g of potassium permanganate.
- Transfer the crystals to a 1000 mL beaker and add approximately 800 mL of distilled water.
- Gently heat the solution on a water bath or heating plate for about 1 hour to ensure complete dissolution and to oxidize any organic matter present in the water.
- Allow the solution to cool and stand for at least 48 hours in the dark to permit the precipitation of manganese dioxide (MnO_2).
- Carefully filter the solution through a small plug of glass wool placed in a funnel into a clean, dark glass storage bottle. Do not use filter paper, as it will react with the permanganate.
- Store the standardized solution in the dark to prevent decomposition.

3.2.2. 0.05 M Primary Standard Potassium Ferrocyanide Solution

- Accurately weigh approximately 5.28 g of primary standard grade potassium ferrocyanide trihydrate ($K_4[Fe(CN)_6] \cdot 3H_2O$).
- Quantitatively transfer the weighed solid to a 250 mL volumetric flask.
- Dissolve the solid in approximately 150 mL of distilled water.
- Once fully dissolved, dilute the solution to the 250 mL mark with distilled water.
- Stopper the flask and invert it several times to ensure homogeneity.

3.2.3. Dilute Sulfuric Acid (approx. 2 M)

- Carefully add 112 mL of concentrated sulfuric acid to approximately 800 mL of distilled water in a large beaker, with constant stirring. Caution: Always add acid to water, not the other way around, as the dilution process is highly exothermic.
- Allow the solution to cool to room temperature.
- Transfer the cooled solution to a 1000 mL volumetric flask and dilute to the mark with distilled water.

Titration Procedure

- Rinse the burette with a small amount of the prepared potassium permanganate solution and then fill it, ensuring the tip is free of air bubbles. Record the initial burette reading.
- Pipette 25.0 mL of the standard potassium ferrocyanide solution into a 250 mL Erlenmeyer flask.
- Add 25 mL of the dilute sulfuric acid to the Erlenmeyer flask.
- Titrate the potassium ferrocyanide solution with the potassium permanganate solution from the burette. Add the permanganate solution dropwise while continuously swirling the flask.
- The endpoint is reached when the first persistent pale pink color is observed throughout the solution, indicating an excess of permanganate ions.

- Record the final burette reading.
- Repeat the titration at least two more times to obtain concordant results (volumes that agree within 0.1 mL).

Data Presentation and Calculations

Record the titration data in a structured table for clarity and ease of calculation.

Table 1: Titration of Potassium Ferrocyanide with Potassium Permanganate

Titration No.	Initial Burette Reading (mL)	Final Burette Reading (mL)	Volume of KMnO ₄ used (mL)
1			
2			
3			
Average			

Calculation of the Molarity of Potassium Permanganate:

The molarity of the potassium permanganate solution can be calculated using the following formula derived from the stoichiometry of the reaction:

$$M_1V_1 / n_1 = M_2V_2 / n_2$$

Where:

- M_1 = Molarity of KMnO₄ solution (to be determined)
- V_1 = Average volume of KMnO₄ solution used from the burette (in L)
- n_1 = Stoichiometric coefficient of KMnO₄ (1)
- M_2 = Molarity of the standard K₄[Fe(CN)₆] solution

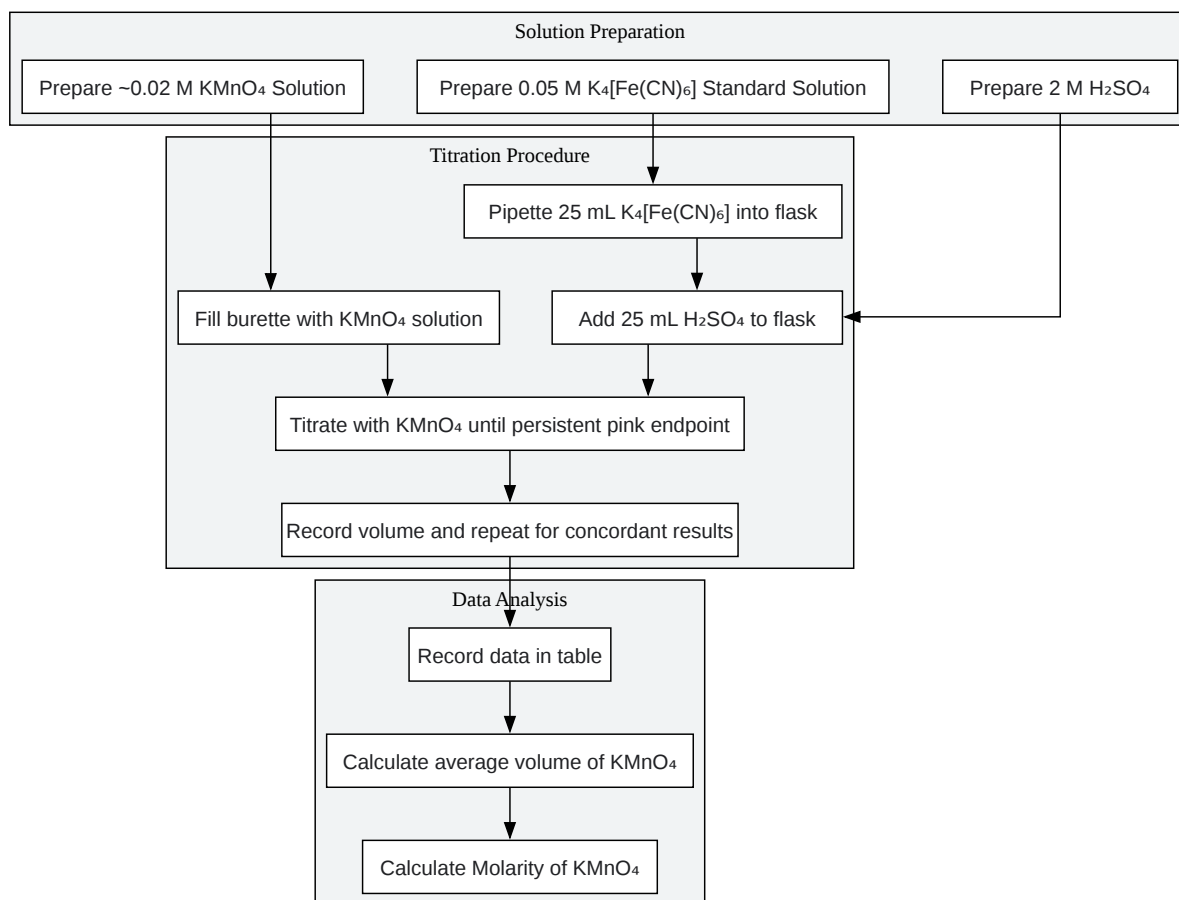
- V_2 = Volume of the $K_4[Fe(CN)_6]$ solution used (in L, e.g., 0.025 L)
- n_2 = Stoichiometric coefficient of $K_4[Fe(CN)_6]$ (5)

Therefore, the molarity of the potassium permanganate solution is:

$$M(KMnO_4) = (M(K_4[Fe(CN)_6]) \times V(K_4[Fe(CN)_6]) \times 1) / (V(KMnO_4) \times 5)$$

Visualization of the Experimental Workflow

The following diagram illustrates the key steps in the standardization of potassium permanganate using potassium ferrocyanide.

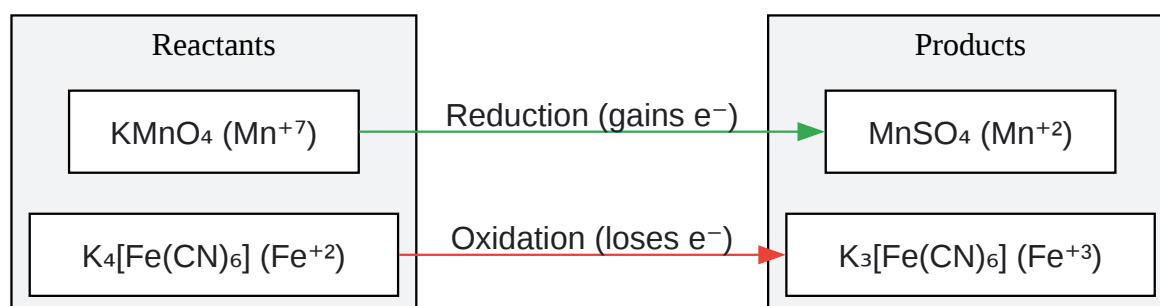


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Caption: Workflow for the standardization of potassium permanganate.

Logical Relationship of the Redox Reaction

The following diagram illustrates the electron transfer process in the redox reaction between permanganate and ferrocyanide ions.



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Caption: Redox relationship between permanganate and ferrocyanide.

Safety Precautions

- Potassium permanganate is a strong oxidizing agent and can cause skin and eye irritation. Avoid contact with skin and eyes. Wear appropriate personal protective equipment (PPE), including safety goggles and gloves.
- Concentrated sulfuric acid is highly corrosive and can cause severe burns. Handle with extreme care in a fume hood and wear appropriate PPE. Always add acid to water slowly and with stirring.
- Dispose of all chemical waste according to institutional guidelines.

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References

- [1. copharm.uobaghdad.edu.iq](http://1.copharm.uobaghdad.edu.iq) [copharm.uobaghdad.edu.iq]
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